

Personal protective equipment for handling Morindacin

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Compound of Interest

Compound Name: Morindacin

Cat. No.: B15125174

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Essential Safety Precautions for Handling Morindacin

Disclaimer: A specific Safety Data Sheet (SDS) for **Morindacin** is not readily available. The following safety and handling recommendations are based on the hazardous properties of a structurally similar compound, Moracin M, and established best practices for handling potentially hazardous chemical compounds in a laboratory setting. Researchers should handle **Morindacin** with caution, assuming it may pose similar risks.

Morindacin is an iridoid compound found in the fruit of *Morinda citrifolia* (Noni). While iridoids as a class are generally considered to have low toxicity, the specific toxicological properties of **Morindacin** have not been extensively documented. Therefore, a cautious approach to handling is essential to minimize potential exposure and ensure laboratory safety.

Hazard Summary for Structurally Similar Compound (Moracin M)

The hazard information for Moracin M, a compound with a similar chemical structure, is summarized below and should be considered as a potential guide for handling **Morindacin**.

Hazard Class	GHS Hazard Statement	Precautionary Statement
Skin Corrosion/Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

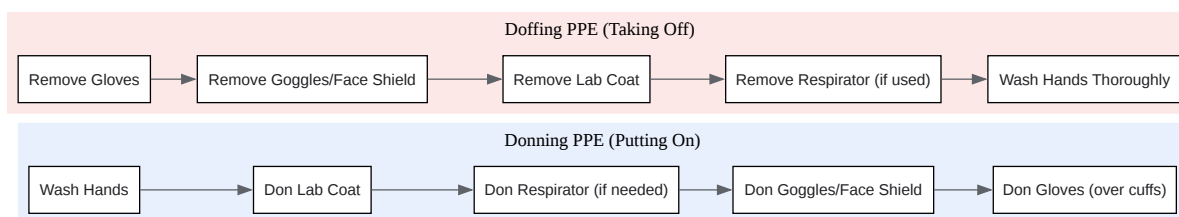
Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure. The following PPE is mandatory when handling **Morindacin** powder or solutions.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile gloves	Wear two pairs of powder-free nitrile gloves. Change gloves immediately if contaminated, torn, or punctured.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must be worn at all times in the laboratory. A face shield should be worn in addition to goggles when there is a significant risk of splashes.
Body Protection	Laboratory coat	A buttoned, full-length laboratory coat must be worn to protect skin and clothing.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling Morindacin powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.

PPE Donning and Doffing Workflow

Properly putting on and removing PPE is critical to prevent contamination. The following diagram illustrates the correct sequence.



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